

# Proper Disposal of 12-Methyltridecanal: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: **12-Methyltridecanal**

Cat. No.: **B128148**

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **12-Methyltridecanal**, ensuring the safety of laboratory personnel and the protection of the environment. Researchers, scientists, and drug development professionals should adhere to these procedures to minimize risks associated with this chemical.

**12-Methyltridecanal** is a combustible liquid that can cause serious eye irritation and skin irritation.<sup>[1][2]</sup> It is also toxic to aquatic life. Proper handling and disposal are crucial to mitigate these risks.

## I. Personal Protective Equipment (PPE) and Handling Precautions

Before handling **12-Methyltridecanal**, ensure that the following personal protective equipment is worn:

- Eye Protection: Wear chemical safety goggles. If there is a splash hazard, use a face shield in addition to goggles.<sup>[1][3]</sup>
- Hand Protection: Wear chemical-impermeable gloves.<sup>[4]</sup> Nitrile gloves are a common choice, but it is advisable to consult the glove manufacturer's compatibility chart.<sup>[3]</sup> Dispose of contaminated gloves immediately.<sup>[3]</sup>

- Skin and Body Protection: Wear a lab coat or other protective clothing to prevent skin contact.[1][4]
- Respiratory Protection: Use only in a well-ventilated area, such as a chemical fume hood, to avoid breathing vapors or mists.[1][4]

Always wash hands thoroughly after handling the chemical.[1][4]

## II. Spill Management

In the event of a spill, follow these procedures:

- Evacuate and Ventilate: Evacuate non-essential personnel from the spill area. Ensure adequate ventilation.[4]
- Containment: Prevent the spill from entering drains or waterways.[1] Cover drains if necessary.
- Absorb Spill: Use a suitable absorbent material to collect as much of the spill as possible.[1]
- Cleanup: Collect the absorbed material and place it into a suitable, closed container for disposal.[4] Use spark-proof tools if the chemical is in a flammable solvent.
- Decontaminate: Clean the spill area thoroughly.

## III. Disposal Procedures

The primary method for the disposal of **12-Methyltridecanal** is to entrust it to a licensed waste disposal company.[1] Adherence to local and national regulations is mandatory.[1]

Step-by-Step Disposal Guidance:

- Segregate Waste: Do not mix **12-Methyltridecanal** waste with other waste streams unless explicitly permitted by your institution's waste management guidelines.
- Containerize: Place waste **12-Methyltridecanal** and any contaminated materials (e.g., absorbent pads, gloves) into a clearly labeled, sealed, and appropriate waste container. The container should be kept closed.[4]

- Labeling: Label the waste container clearly with "Hazardous Waste" and the full chemical name: "**12-Methyltridecanal**". Include any other components of the waste mixture.
- Storage: Store the waste container in a designated, well-ventilated, and secure hazardous waste accumulation area. Keep it away from heat and sources of ignition.
- Arrange for Pickup: Contact your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor to arrange for pickup and final disposal.

Never dispose of **12-Methyltridecanal** down the drain or in the regular trash.

## IV. Chemical and Physical Properties

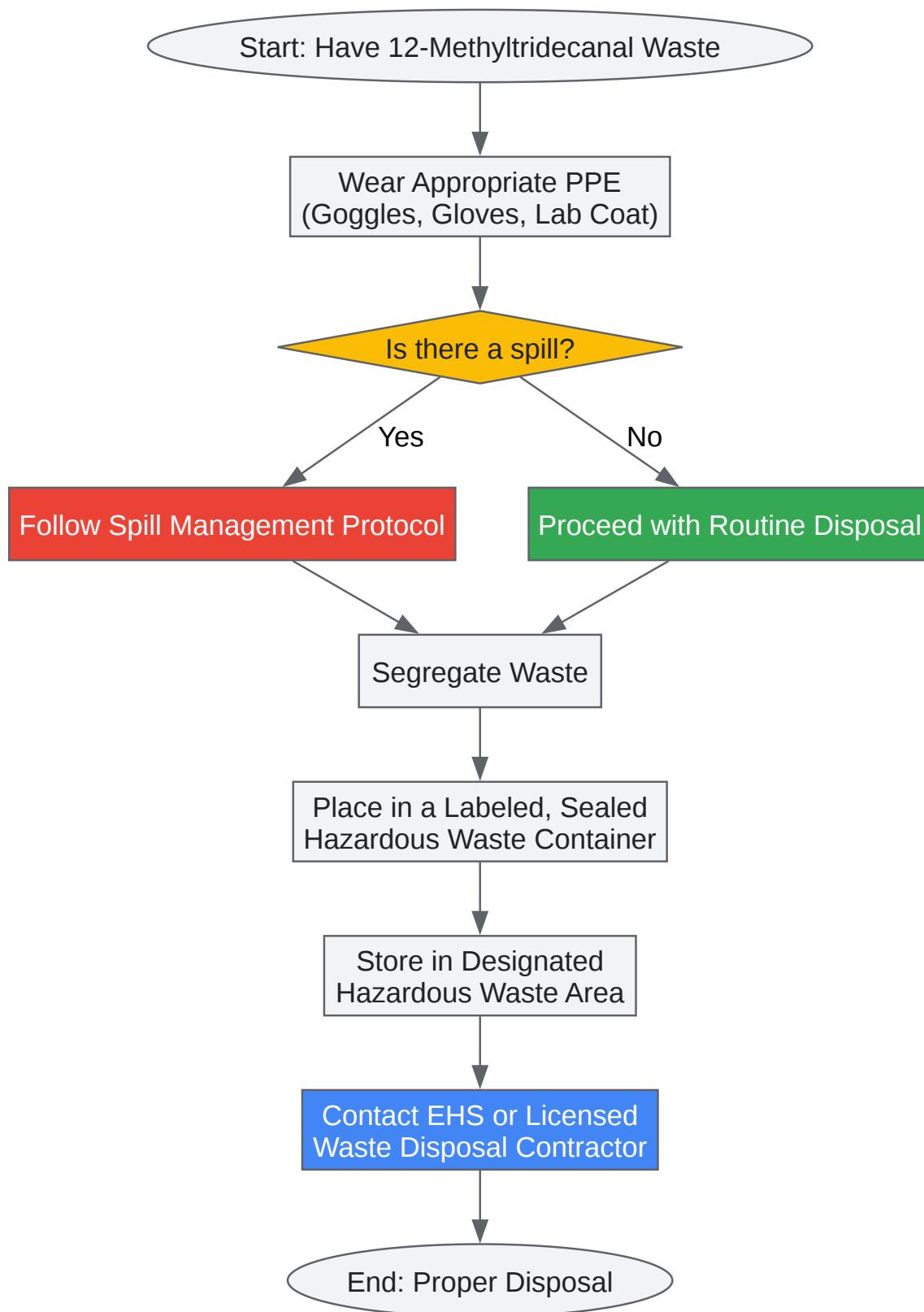
The following table summarizes key quantitative data for **12-Methyltridecanal**.

Property	Value
Molecular Formula	C14H28O
Molecular Weight	212.37 g/mol
Flash Point	111.11 °C (232.00 °F) TCC
Boiling Point	275.00 to 276.00 °C @ 760.00 mm Hg
Specific Gravity	0.93000 to 0.94100 @ 25.00 °C
Water Solubility	0.5606 mg/L @ 25 °C (estimated)

Source: The Good Scents Company[5][6], ChemicalBook[2]

## V. Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **12-Methyltridecanal**.

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